

An In-depth Technical Guide on the Solubility of Diphenhydramine HCl

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Compound of Interest

Compound Name: *Linadryl H*

Cat. No.: *B018421*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility of Diphenhydramine Hydrochloride (HCl), a first-generation H1 receptor antagonist. Initial searches for "**Linadryl H**" suggest this is likely a brand name for Diphenhydramine HCl, which will be the focus of this document. The guide details its solubility in various research solvents, outlines experimental protocols for solubility determination, and visualizes related scientific workflows and pathways.

Quantitative Solubility Data

The solubility of a compound is a critical physicochemical property that influences its behavior in various experimental and physiological systems. Diphenhydramine HCl exhibits a range of solubilities in common laboratory solvents. The data, compiled from multiple sources, is presented below. It is important to note that solubility can be affected by factors such as temperature, pH, and the presence of other solutes.^[1]

Table 1: Solubility of Diphenhydramine HCl in Various Solvents

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Temperature (°C)	Notes	Reference
Water	1000	~3427	Not Specified	Very soluble / Freely soluble. [2] [3]	[3]
Water	58	198.75	25	In-house tested value. [4] [5]	[4] [5]
PBS (pH 7.2)	~10	~34.27	Not Specified	Aqueous buffer. [6] [7] [8]	[6] [7] [8]
Ethanol	500	~1713	Not Specified	Freely soluble. [3]	[3]
Ethanol	58	198.75	25	In-house tested value. [4] [5]	[4] [5]
Ethanol	~30	~102.8	Not Specified	Soluble in organic solvents. [6] [7] [8]	[6] [7] [8]
Methanol	Not Specified	Not Specified	Not Specified	Very soluble. [2]	[2]
DMSO	58	198.75	25	In-house tested value. [4] [5]	[4] [5]
DMSO	~20	~68.5	Not Specified	Soluble in organic solvents. [6] [7] [8]	[6] [7] [8]
Dimethylformamide (DMF)	~10	~34.27	Not Specified	Soluble in organic	[6] [7] [8]

solvents.[6][7]

[8]

Acetone	20	~68.5	Not Specified	Soluble.[3]	[3]
Chloroform	Not Specified	Not Specified	Not Specified	Easily soluble.[5]	[5]
Acetic Acid (100%)	Not Specified	Not Specified	Not Specified	Very soluble.[2]	[2]
Acetic Anhydride	Not Specified	Not Specified	Not Specified	Sparingly soluble.[2]	[2]
Diethyl Ether	Not Specified	Not Specified	Not Specified	Practically insoluble.[2]	[2]
Benzene	Not Specified	Not Specified	Not Specified	Slightly soluble.[3][5]	[3][5]

Note: Qualitative terms like "Very soluble" or "Freely soluble" are based on pharmacopeial definitions. Quantitative values may vary slightly between different sources and batches.[4]

Experimental Protocols

The determination of solubility is a fundamental experimental procedure. The shake-flask method is considered the gold standard for determining thermodynamic solubility due to its reliability.[1][9]

Protocol: Equilibrium Solubility Determination via Shake-Flask Method

This protocol is a generalized representation of the widely used shake-flask method.[1][9]

1. Objective: To determine the equilibrium (thermodynamic) solubility of Diphenhydramine HCl in a specific solvent at a controlled temperature.

2. Materials:

- Diphenhydramine HCl (crystalline solid)

- Solvent of interest (e.g., Phosphate Buffered Saline, pH 7.2)
- Glass vials with screw caps
- Orbital shaker with temperature control (or incubator)
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- Quantification instrument (e.g., UV-Vis Spectrophotometer, HPLC system)

3. Methodology:

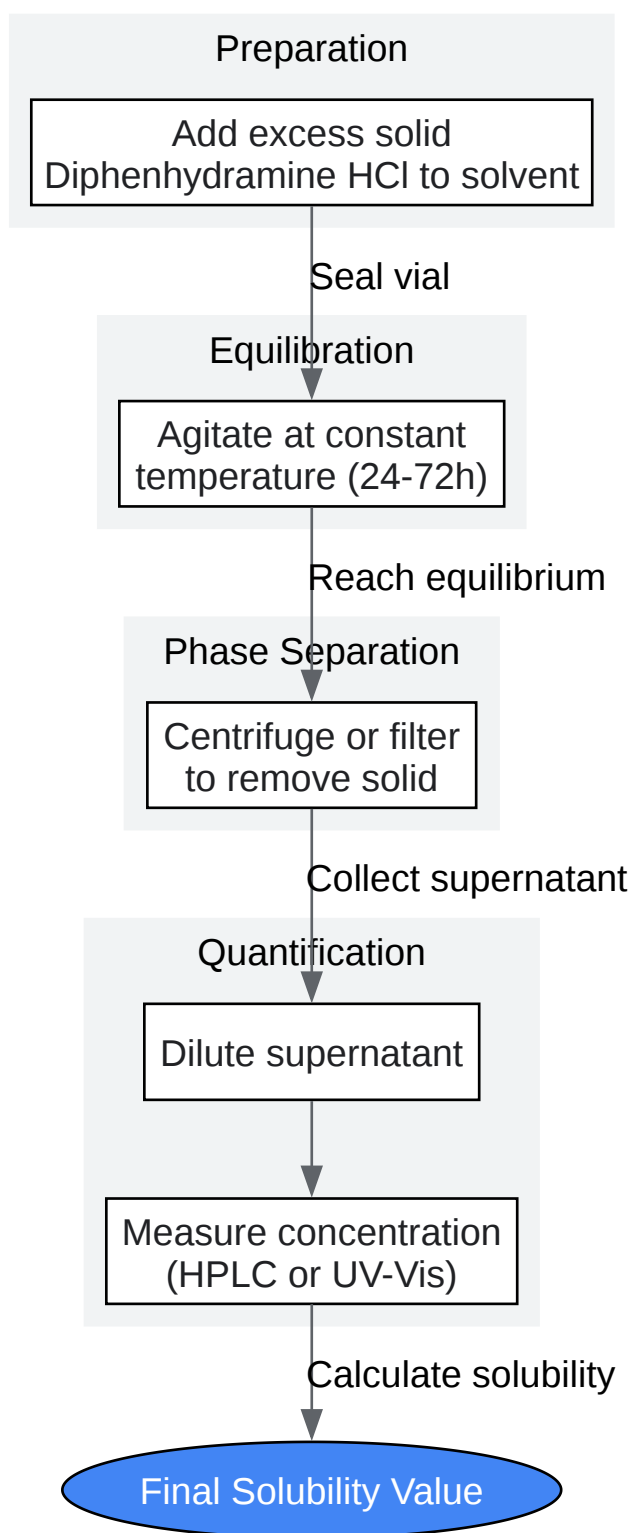
- Preparation: An excess amount of solid Diphenhydramine HCl is added to a vial containing a known volume of the solvent.^[1] This ensures that a saturated solution is formed. The vial is then tightly sealed.
- Equilibration: The vial is placed in an orbital shaker set to a constant temperature (e.g., 25°C). The mixture is agitated for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.^[9]
- Phase Separation: After equilibration, the suspension is allowed to stand, and the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation or filtration.^[9] It is crucial to avoid any temperature changes during this step.
- Dilution: An accurate aliquot of the clear, saturated supernatant is carefully removed and diluted with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: The concentration of Diphenhydramine HCl in the diluted sample is measured using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).^{[9][10]} A pre-established calibration curve is used to determine the concentration.^[9]

- Calculation: The solubility is calculated by multiplying the measured concentration by the dilution factor. The experiment is typically performed in replicate to ensure accuracy.[11]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the shake-flask solubility determination protocol.

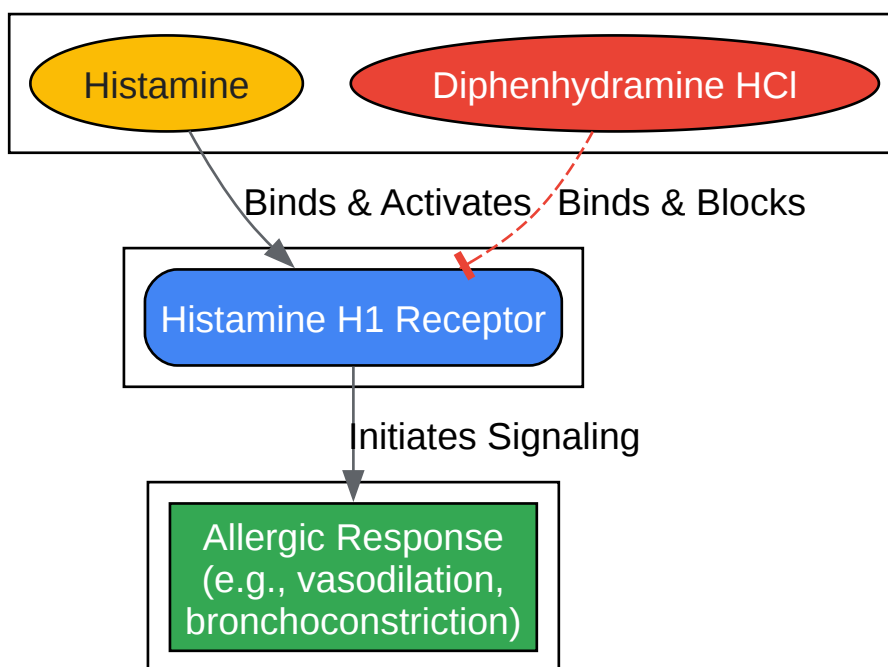


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Caption: Workflow for Shake-Flask Solubility Determination.

Signaling Pathway

Diphenhydramine HCl's primary mechanism of action is as an antagonist or inverse agonist at the histamine H1 receptor. This action blocks the effects of histamine, a key mediator in allergic responses.[12][13][14]



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